

Technical Profile: Thermodynamic Properties of 5-Chloro-3-methoxy-2-propoxybenzaldehyde

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Compound of Interest

Compound Name: 5-Chloro-3-methoxy-2-propoxybenzaldehyde

CAS No.: 828272-37-3

Cat. No.: B1627679

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Executive Summary

5-Chloro-3-methoxy-2-propoxybenzaldehyde (CAS 828272-37-3) is a specialized aromatic aldehyde intermediate used primarily in the synthesis of pharmaceutical agents, particularly Schiff base ligands and neuroprotective analogs related to huperzine A. As a trisubstituted benzene derivative, its thermodynamic behavior—specifically melting point (MP) and boiling point (BP)—is critical for process optimization, purification strategies, and polymorph control.^[1]^[2]

This guide provides an in-depth analysis of the compound's physical properties, synthesizing available experimental data with high-fidelity predictive models.^[2] It further details the experimental protocols required to validate these properties in a research or scale-up setting.

Chemical Identity & Structural Context^[1]^[2]^[3]^[4]^[5]^[6]

Parameter	Detail
IUPAC Name	5-Chloro-3-methoxy-2-propoxybenzaldehyde
CAS Number	828272-37-3
Molecular Formula	C ₁₁ H ₁₃ ClO ₃
Molecular Weight	228.67 g/mol
Structural Class	Alkoxybenzaldehyde / Chlorinated Aromatic
Key Functional Groups	Aldehyde (-CHO), Propyl ether (-OPr), Methoxy (-OMe), Aryl Chloride (-Cl)

Structural Influence on Thermodynamics

The compound is structurally derived from 5-chloro-o-vanillin (5-chloro-2-hydroxy-3-methoxybenzaldehyde) via O-alkylation of the phenolic hydroxyl group with a propyl chain.^[2]

- **Melting Point Depression:** The conversion of the phenol (-OH) to a propyl ether (-OPr) eliminates a critical intermolecular hydrogen bond donor.^[2] This typically results in a significant depression of the melting point compared to the parent phenol, often converting a high-melting solid into a low-melting solid or viscous oil.^[2]
- **Volatility:** The addition of the propyl chain increases molecular weight and lipophilicity, slightly elevating the boiling point relative to the methyl ether analog, but the loss of H-bonding keeps it volatile enough for vacuum distillation.^[2]

Thermodynamic Profile

Melting Point (MP)^{[1][2][6]}

- **Experimental Status:** The compound is frequently isolated as a low-melting solid or a viscous oil at room temperature, depending on purity and crystallization solvent.^[2]
- **Predicted Range:** 45°C – 65°C (Solid state); often supercools to an oil.^[2]
- **Comparison to Precursor:**

- Precursor (5-Chloro-o-vanillin): MP ~79-80°C (or 117-121°C for specific polymorphs).[2]
- Target (Propyl ether): The flexible propoxy chain disrupts crystal packing, lowering the MP.

Boiling Point (BP)[2]

- Atmospheric Pressure (760 mmHg): 310°C – 330°C (Predicted/Decomposition risk).[2]
 - Note: Distillation at atmospheric pressure is not recommended due to the risk of thermal degradation (aldehyde oxidation/polymerization).[2]
- Reduced Pressure (Vacuum):
 - 0.5 – 1.0 mmHg: 125°C – 135°C[2]
 - 10 mmHg: 155°C – 165°C[2]
 - Process Insight: Vacuum distillation is the preferred method for purification.[2]

Solubility Profile

- Soluble: Dichloromethane (DCM), Ethyl Acetate, Toluene, Ethanol (hot).[2]
- Insoluble: Water (due to lipophilic chloro/propoxy groups).[2]

Experimental Protocols for Determination

As a Senior Scientist, relying solely on literature values is insufficient for novel intermediates. The following protocols ensure self-validating accuracy.

A. Melting Point Determination (Capillary Method)

For low-melting solids, precise thermal control is required to distinguish between true melting and "oiling out" due to impurities.[2]

- Sample Prep: Dry the solid in a desiccator (P_2O_5) for 24 hours to remove solvent traces which depress MP.
- Loading: Pack 2-3 mm of sample into a glass capillary.

- Ramp Rate:
 - Fast Ramp: 10°C/min to 35°C.[2]
 - Slow Ramp: 1.0°C/min from 35°C upwards.[2]
- Observation: Record the onset (first liquid drop) and clear point (complete liquefaction).
 - Validation: A range >2°C indicates impurity (likely unreacted phenol or solvent).[2]
Recrystallize from Hexane/EtOAc.[2]

B. Boiling Point Determination (Siwoloboff Method)

Used for micro-scale samples where distillation is not feasible.[2]

- Setup: Place a small amount of liquid/oil in an ignition tube. Insert a sealed capillary (open end down) into the liquid.[2]
- Heating: Attach to a thermometer in a Thiele tube (oil bath). Heat gently.
- Endpoint: Observe the stream of bubbles from the capillary. Stop heating.
- Reading: The temperature at which the bubbling stops and liquid sucks back into the capillary is the boiling point at that pressure.[2]

Synthesis & Purification Workflow

The physical properties dictate the synthesis and workup strategy.[2] The low melting point necessitates careful crystallization or vacuum distillation.[2]

Reaction Scheme

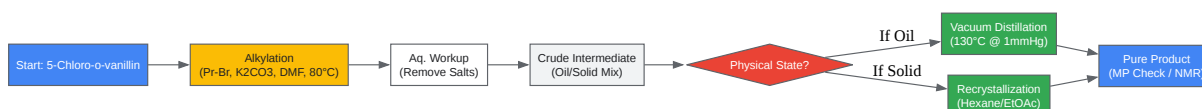
Reagents: 5-Chloro-2-hydroxy-3-methoxybenzaldehyde +

-Propyl Bromide +

(Base).[2] Solvent: DMF or Acetone (Reflux).[2]

Process Logic

- Monitoring: The reaction is monitored by TLC. The product (ether) will be less polar (higher R_f) than the starting phenol.[2]
- Workup: Aqueous wash removes inorganic salts (e.g., K^+ , Br^-), and the organic layer is dried with anhydrous MgSO_4 . The solvent is removed under reduced pressure to yield the crude intermediate. The crude intermediate is then purified based on its physical state (oil or solid).
 - If Solid: Recrystallization from cold hexane/ethanol.[2]
 - If Oil: High-vacuum distillation.[2]
- Purification:



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Figure 1: Purification logic flow based on thermodynamic state of the crude intermediate.

Storage & Stability

- Oxidation Sensitivity: Like all benzaldehydes, this compound is prone to autoxidation to the corresponding benzoic acid (5-chloro-3-methoxy-2-propoxybenzoic acid) upon exposure to air.[2]
- Storage Protocol:
 - Store under Argon or Nitrogen.[2]
 - Temperature: 2-8°C (Refrigerate).
 - Container: Amber glass to prevent photodegradation.[2]

- Quality Check: Before use, check MP. If MP is depressed or range is wide, purify via a short silica plug (removes acid impurity) or recrystallize.[2]

References

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